

# An In-depth Technical Guide to Stable Isotope Labeling in Metabolomics

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Tri-O-acetyl-D-[2-13C]glucal*

CAS No.: 478529-36-1

Cat. No.: B584031

[Get Quote](#)

## Abstract

Metabolomics, the comprehensive analysis of small molecules within a biological system, provides a functional readout of the phenotype. However, conventional metabolomics often captures a static snapshot, limiting our understanding of the dynamic nature of metabolic networks. Stable isotope labeling has emerged as a powerful technique to overcome this limitation, enabling the tracing of metabolic pathways and the quantification of metabolic fluxes. This guide provides an in-depth exploration of the principles, experimental design, analytical methodologies, and data interpretation of stable isotope labeling in metabolomics. It is intended for researchers, scientists, and drug development professionals seeking to leverage this technology to gain deeper insights into cellular metabolism in both health and disease.

## The Principle: Unveiling Metabolic Dynamics with Stable Isotopes

At its core, stable isotope labeling involves the introduction of molecules enriched with non-radioactive, heavy isotopes of common elements—such as Carbon-13 ( $^{13}\text{C}$ ), Nitrogen-15 ( $^{15}\text{N}$ ), and Deuterium ( $^2\text{H}$ )—into a biological system.<sup>[1][2]</sup> These labeled molecules, or "tracers," are

chemically identical to their naturally abundant, lighter counterparts (e.g.,  $^{12}\text{C}$ ,  $^{14}\text{N}$ ,  $^1\text{H}$ ) and are thus processed by enzymes in the same manner.[3] This allows researchers to track the transformation of these tracers through metabolic pathways.[3][4]

The key advantage of using stable isotopes is their safety, as they do not emit radiation, making them suitable for a wide range of applications, including studies in whole animals and humans.[3][5][6] By monitoring the incorporation of these heavy atoms into downstream metabolites, we can elucidate pathway activities, determine the relative or absolute rates of metabolic reactions (fluxes), and discover novel metabolic routes.[1][7][8]

Commonly Used Stable Isotopes in Metabolomics:

Isotope	Natural Abundance (%)	Common Labeled Precursors	Primary Application
$^{13}\text{C}$	~1.1	[U- $^{13}\text{C}$ ]-Glucose, [1,2- $^{13}\text{C}_2$ ]-Glucose, [U- $^{13}\text{C}$ ]-Glutamine	Tracing central carbon metabolism, glycolysis, TCA cycle, pentose phosphate pathway.[9]
$^{15}\text{N}$	~0.37	[U- $^{15}\text{N}_2$ ]-Glutamine, $^{15}\text{N}$ -labeled amino acids	Tracing nitrogen metabolism, amino acid and nucleotide biosynthesis.[1][9]
$^2\text{H}$ (D)	~0.015	Deuterated water ( $\text{D}_2\text{O}$ ), deuterated fatty acids	Probing reductive biosynthesis, fatty acid metabolism.

Table 1: Overview of common stable isotopes used in metabolomics, their natural abundance, examples of labeled precursors, and their primary areas of application.

The choice of isotope and the specific labeling pattern on the precursor molecule are critical experimental design considerations that depend on the metabolic pathways of interest.[8] For instance, uniformly labeled [U- $^{13}\text{C}$ ]-glucose, where all six carbon atoms are  $^{13}\text{C}$ , is excellent for broadly tracking glucose metabolism. In contrast, positionally labeled glucose, such as [1,2-

$^{13}\text{C}_2$ -glucose, can provide more specific information about the activity of particular enzymes or pathways.

## Experimental Strategies: From Steady-State to Dynamic Labeling

The design of a stable isotope labeling experiment is dictated by the biological question. The two primary strategies are steady-state and dynamic (or kinetic) labeling.

### Isotopic Steady-State Labeling

In this approach, the biological system is cultured in the presence of a labeled substrate for a duration sufficient to achieve isotopic equilibrium in the metabolites of interest. This means the fractional enrichment of the labeled isotope in the intracellular metabolite pools becomes constant over time. Steady-state labeling is the foundation for Metabolic Flux Analysis (MFA), a computational method used to calculate absolute reaction rates within a metabolic network.[8]

Causality in Experimental Choice: The goal of reaching a steady state is to ensure that the measured labeling patterns are a direct reflection of the relative pathway fluxes, rather than being influenced by the transient dynamics of label incorporation.

### Dynamic Isotope Labeling

Dynamic, or kinetic, labeling involves monitoring the rate of isotope incorporation into metabolites over a time course after the introduction of the labeled substrate.[10][11] This approach is particularly powerful for studying the kinetics of metabolic pathways and can reveal information about metabolite turnover rates and pool sizes. It is often applied to systems where achieving a true isotopic steady state is not feasible, such as in whole animals.[12]

Causality in Experimental Choice: By capturing the temporal changes in isotopic enrichment, dynamic labeling provides a richer dataset that can be used to resolve fluxes that are indistinguishable at steady state and to study metabolic regulation.

## A Practical Workflow: From Cell Culture to Data Acquisition

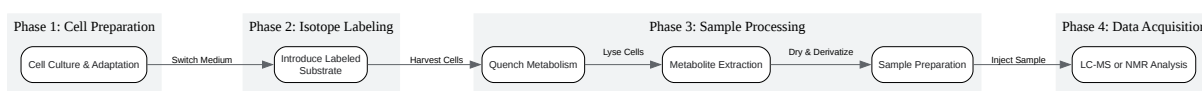
A successful stable isotope labeling experiment requires meticulous attention to detail at every step. The following is a generalized protocol for an in vitro experiment using cultured mammalian cells.

## Step-by-Step Experimental Protocol:

- Cell Culture and Adaptation:
  - Culture cells in a standard medium to the desired confluence.
  - Expert Insight: It is crucial to adapt the cells to a medium where the concentration of the unlabeled precursor (e.g., glucose) is known and controlled. This minimizes the dilution of the isotopic label by unlabeled substrates from the standard medium.
- Introduction of the Labeled Substrate:
  - For steady-state labeling, switch the cells to a medium containing the stable isotope-labeled substrate and culture for a predetermined duration (often several cell doubling times).
  - For dynamic labeling, introduce the labeled substrate and harvest cell samples at multiple time points.
- Rapid Quenching of Metabolism:
  - To accurately capture the metabolic state, enzymatic activity must be stopped instantaneously. A common method is to rapidly aspirate the culture medium and add a cold quenching solution, such as liquid nitrogen or a cold methanol/water mixture.[8]
  - Trustworthiness: Incomplete or slow quenching can lead to significant alterations in metabolite levels and labeling patterns, compromising the integrity of the data.
- Metabolite Extraction:
  - After quenching, metabolites are extracted from the cells. A widely used method involves a biphasic extraction with a mixture of methanol, chloroform, and water to separate polar metabolites, lipids, and proteins.

- Expert Insight: The choice of extraction solvent should be optimized for the metabolites of interest. It is also advisable to include an internal standard mix containing isotopically labeled compounds not expected to be produced by the cells to control for extraction efficiency and analytical variability.[13]
- Sample Preparation for Analysis:
  - The extracted metabolites are dried to remove the solvents and may require derivatization, particularly for analysis by Gas Chromatography-Mass Spectrometry (GC-MS), to increase their volatility and thermal stability.[14][15][16][17]

## Visualization of the Experimental Workflow



[Click to download full resolution via product page](#)

Caption: A generalized workflow for a stable isotope labeling experiment in metabolomics.

## Analytical Platforms: Detecting the Labeled Metabolites

The two primary analytical techniques for measuring isotopic enrichment in metabolites are Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.[7][18][19]

### Mass Spectrometry (MS)

MS is the most commonly used technique due to its high sensitivity, selectivity, and throughput.[20][21][22] It separates ions based on their mass-to-charge ratio ( $m/z$ ). The incorporation of a stable isotope increases the mass of a metabolite, resulting in a shift in its  $m/z$  value. For example, a molecule of glucose ( $C_6H_{12}O_6$ ) with all  $^{12}C$  atoms has a specific mass, while a fully  $^{13}C$ -labeled glucose molecule will have a mass that is 6 atomic mass units higher.

MS instruments, particularly when coupled with separation techniques like liquid chromatography (LC) or gas chromatography (GC), can resolve and quantify the different isotopologues (molecules that differ only in their isotopic composition) of a given metabolite.[23] This provides a mass isotopomer distribution (MID), which is the relative abundance of each isotopologue.

Types of MS Analyzers and Their Relevance:

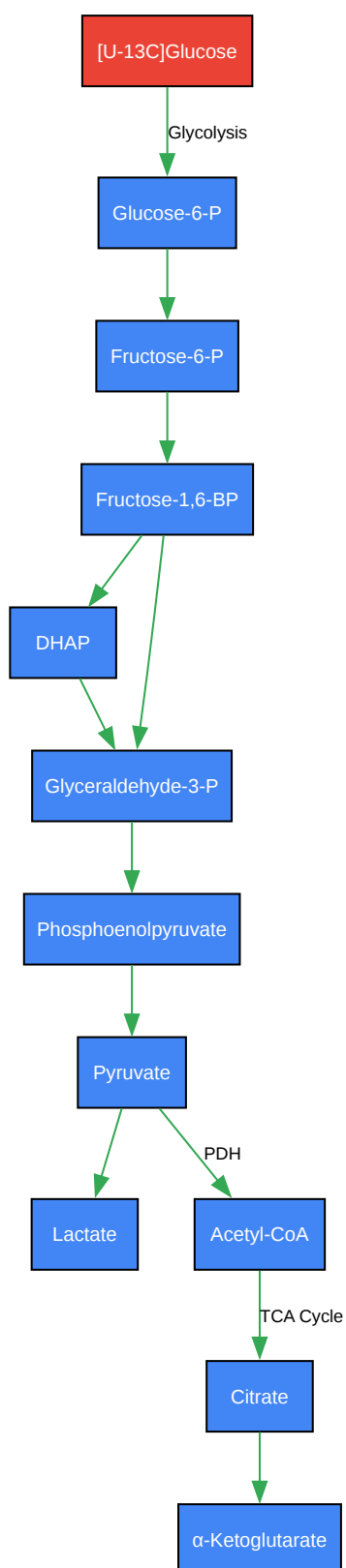
Analyzer Type	Key Advantages for Isotope Labeling
Quadrupole	Good for targeted quantification (Selected Ion Monitoring).
Time-of-Flight (TOF)	High mass accuracy, good for untargeted analysis.
Orbitrap	Very high resolution and mass accuracy, excellent for resolving isotopologues.[24]
Tandem MS (MS/MS)	Provides structural information by fragmenting molecules, which can help to pinpoint the location of the label within a metabolite.[22]

Table 2: Comparison of common mass spectrometer analyzers and their utility in stable isotope labeling experiments.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the position of the isotopic label within a molecule's structure, a significant advantage over MS.[18][19][25] For example,  $^{13}\text{C}$ -NMR can distinguish between different  $^{13}\text{C}$  atoms in a glucose molecule, providing insights into which specific carbon atoms are incorporated into downstream metabolites. However, NMR is generally less sensitive than MS, requiring larger sample amounts.[18][23]

Visualization of a Labeled Metabolic Pathway



[Click to download full resolution via product page](#)

Caption: Tracing of  $^{13}\text{C}$  from glucose through glycolysis and the TCA cycle.

## Data Analysis and Interpretation: From Raw Data to Biological Insight

The analysis of data from stable isotope labeling experiments is a multi-step process that requires specialized software.

- **Peak Integration and Isotopologue Abundance Correction:** The raw data from the MS or NMR instrument is processed to identify and integrate the peaks corresponding to different isotopologues of each metabolite. The raw abundances are then corrected for the natural abundance of stable isotopes.
- **Calculation of Fractional Enrichment:** The fractional enrichment (FE) or mole percent enrichment (MPE) is calculated, which represents the proportion of a metabolite pool that is labeled.
- **Metabolic Flux Analysis (MFA):** For steady-state experiments, the corrected isotopomer distributions are used as input for MFA software.[\[26\]](#) These tools use computational models of metabolic networks to estimate the fluxes through the biochemical reactions that best explain the observed labeling patterns.[\[26\]](#)

Commonly Used Software for Flux Analysis:

Software	Key Features
INCA	Isotopomer Network Compartmental Analysis for stationary and non-stationary MFA. <a href="#">[27]</a> <a href="#">[28]</a>
FiatFlux	User-friendly tool for flux ratio analysis and <sup>13</sup> C-constrained flux balancing. <a href="#">[26]</a> <a href="#">[28]</a>
METRAN	Software for <sup>13</sup> C-MFA, tracer experiment design, and statistical analysis. <a href="#">[29]</a>
PollyPhi	Cloud-based tool for processing and analyzing isotope-labeled metabolic flux data.

Table 3: A selection of software tools available for metabolic flux analysis.

# Applications in Drug Development and Biomedical Research

Stable isotope labeling is a cornerstone of modern systems biology and has significant applications in the pharmaceutical industry.[\[3\]](#)[\[30\]](#)

- **Target Identification and Validation:** By elucidating how disease states or drug treatments alter metabolic pathways, researchers can identify and validate novel drug targets.[\[31\]](#)
- **Pharmacodynamic (PD) Biomarker Discovery:** Changes in metabolic fluxes in response to a drug can serve as sensitive and quantitative PD biomarkers to assess drug efficacy.[\[3\]](#)
- **Understanding Drug Metabolism and Toxicity:** Labeled compounds are used to study the absorption, distribution, metabolism, and excretion (ADME) of drugs and to identify potential toxic metabolites.[\[20\]](#)[\[32\]](#)
- **Personalized Medicine:** By assessing an individual's metabolic response to a treatment, stable isotope labeling can aid in the development of personalized therapeutic strategies.[\[3\]](#)  
[\[32\]](#)

## Challenges and Future Directions

Despite its power, stable isotope labeling is not without its challenges. These include the high cost of labeled substrates, the complexity of experimental design and data analysis, and the difficulty of applying these techniques to heterogeneous tissues and single cells.[\[8\]](#)[\[33\]](#)

Future advancements in analytical instrumentation, computational modeling, and single-cell analysis techniques will continue to enhance the capabilities of stable isotope labeling. These innovations promise to provide an even more detailed understanding of metabolic regulation in health and disease, further accelerating the pace of biomedical discovery and drug development.

## References

- Measurement of metabolic fluxes using stable isotope tracers in whole animals and human patients - PMC. (n.d.). National Center for Biotechnology Information. Retrieved February 20, 2026, from [\[Link\]](#)

- Metabolome-Wide Analysis of Stable Isotope Labeling—Is It Worth the Effort? (2015, November 26). *Frontiers in Physiology*. Retrieved February 20, 2026, from [\[Link\]](#)
- Introduction to Stable Isotope Labeling and How It Supports Drug Development for Rare Diseases. (2024, November 21). *Metabolic Solutions*. Retrieved February 20, 2026, from [\[Link\]](#)
- Applications of Stable Isotope-Labeled Molecules. (2023, December 11). *Silantes*. Retrieved February 20, 2026, from [\[Link\]](#)
- Isotopic Labeling of Metabolites in Drug Discovery Applications. (2012, November 1). *Current Pharmaceutical Design*. Retrieved February 20, 2026, from [\[Link\]](#)
- Measurement of metabolic fluxes using stable isotope tracers in whole animals and human patients. (n.d.). *Ovid*. Retrieved February 20, 2026, from [\[Link\]](#)
- Isotope Tracer Analysis and Metabolic Flux Analysis. (n.d.). *McCullagh Research Group, University of Oxford*. Retrieved February 20, 2026, from [\[Link\]](#)
- Stable isotope-labeling studies in metabolomics: new insights into structure and dynamics of metabolic networks - PMC. (2014, February 1). *National Center for Biotechnology Information*. Retrieved February 20, 2026, from [\[Link\]](#)
- An Overview of Stable-Labeled Compounds & Their Applications. (n.d.). *Moravek, Inc.*. Retrieved February 20, 2026, from [\[Link\]](#)
- Studying Metabolism by NMR-Based Metabolomics. (2020, October 23). *Frontiers in Molecular Biosciences*. Retrieved February 20, 2026, from [\[Link\]](#)
- Collection & Prep — Stable Isotopes in Nature Laboratory. (n.d.). *University of New Brunswick*. Retrieved February 20, 2026, from [\[Link\]](#)
- FiatFlux – a software for metabolic flux analysis from <sup>13</sup>C-glucose experiments - PMC. (2006, July 25). *National Center for Biotechnology Information*. Retrieved February 20, 2026, from [\[Link\]](#)

- Innovating Precision: The Future of Stable Isotope Labeling Services. (2024, May 20). Adesis. Retrieved February 20, 2026, from [\[Link\]](#)
- Stable isotope labeling in proteomics and metabolomics. (2014, November 14). Bio-Synthesis Inc.. Retrieved February 20, 2026, from [\[Link\]](#)
- NMR-Based Stable Isotope Resolved Metabolomics in Systems Biochemistry - PMC. (2011, December 28). National Center for Biotechnology Information. Retrieved February 20, 2026, from [\[Link\]](#)
- MFA Suite™. (2014, January 11). MFA Suite. Retrieved February 20, 2026, from [\[Link\]](#)
- NMR and MS-based Stable Isotope-Resolved Metabolomics and Applications in Cancer Metabolism - PMC. (2014, May 1). National Center for Biotechnology Information. Retrieved February 20, 2026, from [\[Link\]](#)
- METRAN - Software for <sup>13</sup>C-metabolic Flux Analysis. (n.d.). MIT Technology Licensing Office. Retrieved February 20, 2026, from [\[Link\]](#)
- NMR-Based Stable Isotope Resolved Metabolomics. (n.d.). Springer Nature Experiments. Retrieved February 20, 2026, from [\[Link\]](#)
- Strategies for Extending Metabolomics Studies with Stable Isotope Labelling and Fluxomics. (2016, August 16). Metabolites. Retrieved February 20, 2026, from [\[Link\]](#)
- Sample Preparation. (n.d.). Center for Stable Isotopes, University of New Mexico. Retrieved February 20, 2026, from [\[Link\]](#)
- NMR metabolomics. (n.d.). IsoLife. Retrieved February 20, 2026, from [\[Link\]](#)
- Sample Preparation. (n.d.). Stable Isotope Facility, The University of British Columbia. Retrieved February 20, 2026, from [\[Link\]](#)
- Automating Metabolic Flux Analysis with Symphony and Polly. (n.d.). Waters Corporation. Retrieved February 20, 2026, from [\[Link\]](#)

- Sample Preparation Protocols for Stable Isotope Analysis. (n.d.). Newsome Lab, University of New Mexico. Retrieved February 20, 2026, from [\[Link\]](#)
- Challenges and recent advances in quantitative mass spectrometry-based metabolomics. (2024, June 26). Journal of Mass Spectrometry. Retrieved February 20, 2026, from [\[Link\]](#)
- (PDF) Challenges in Metabolomics Analysis ....and a Solution. (2018, February 16). ResearchGate. Retrieved February 20, 2026, from [\[Link\]](#)
- Isotope labeling as a method to annotate and quantify metabolites and proteins. (n.d.). Max Planck Institute of Molecular Plant Physiology. Retrieved February 20, 2026, from [\[Link\]](#)
- Metabolite Annotation through Stable Isotope Labeling. (2020, December 1). Trends in Analytical Chemistry. Retrieved February 20, 2026, from [\[Link\]](#)
- Sample Preparation - Carbon and Nitrogen in Solids. (2023, May 2). UC Davis Stable Isotope Facility. Retrieved February 20, 2026, from [\[Link\]](#)
- Stable isotopes in metabolomic studies. (n.d.). MASONACO. Retrieved February 20, 2026, from [\[Link\]](#)
- Flux-analysis. (n.d.). Fiehn Lab, UC Davis. Retrieved February 20, 2026, from [\[Link\]](#)
- Mass spectrometry–based metabolomics, analysis of metabolite-protein interactions, and imaging - PMC. (2012, April 1). National Center for Biotechnology Information. Retrieved February 20, 2026, from [\[Link\]](#)
- In vivo stable isotope labeling of  $^{13}\text{C}$  and  $^{15}\text{N}$  labeled metabolites and lipids. (2015, May 12). F1000Research. Retrieved February 20, 2026, from [\[Link\]](#)
- Advances in stable isotope labeling: dynamic labeling for spatial and temporal proteomic analysis - PMC. (2021, March 1). National Center for Biotechnology Information. Retrieved February 20, 2026, from [\[Link\]](#)
- Mass-spectrometry based metabolomics: an overview of workflows, strategies, data analysis and applications - PMC. (2025, May 26). National Center for Biotechnology Information. Retrieved February 20, 2026, from [\[Link\]](#)

- Understanding the Role of Mass Spectrometry in Metabolomics. (2023, September 29). Silantes. Retrieved February 20, 2026, from [[Link](#)]
- Advances in stable isotope labeling: dynamic labeling for spatial and temporal proteomic analysis. (2021, March 1). Molecular Omics. Retrieved February 20, 2026, from [[Link](#)]
- Mass-spectrometry based metabolomics: an overview of workflows, strategies, data analysis and applications. (2025, May 26). Journal of Pharmaceutical and Biomedical Analysis. Retrieved February 20, 2026, from [[Link](#)]
- Different approaches for stable isotope based labeling experiments. (n.d.). ResearchGate. Retrieved February 20, 2026, from [[Link](#)]
- Plant Isotope Labeling by  $^{13}\text{C}$  and  $^{15}\text{N}$  Labelling Chamber. (2022, September 15). YouTube. Retrieved February 20, 2026, from [[Link](#)]
- Stable Isotope Labeling in Omics Research: Techniques and Applications. (n.d.). Alsachim. Retrieved February 20, 2026, from [[Link](#)]
- Measuring  $^{15}\text{N}$  and  $^{13}\text{C}$  Enrichment Levels in Sparsely Labeled Proteins Using High-Resolution and Tandem Mass Spectrometry - PMC. (2024, November 12). National Center for Biotechnology Information. Retrieved February 20, 2026, from [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. Applications of Stable Isotope Labeling in Metabolic Flux Analysis - Creative Proteomics \[creative-proteomics.com\]](#)
- [2. Stable isotope labeling in proteomics and metabolomics \[biosyn.com\]](#)
- [3. metsol.com \[metsol.com\]](#)

- [4. Stable Isotope Labeling in Omics Research: Techniques and Applications - Creative Proteomics \[creative-proteomics.com\]](#)
- [5. Measurement of metabolic fluxes using stable isotope tracers in whole animals and human patients - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. NMR and MS-based Stable Isotope-Resolved Metabolomics and Applications in Cancer Metabolism - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Frontiers | Metabolome-Wide Analysis of Stable Isotope Labeling—Is It Worth the Effort? \[frontiersin.org\]](#)
- [8. Stable isotope-labeling studies in metabolomics: new insights into structure and dynamics of metabolic networks - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. aapep.bocsci.com \[aapep.bocsci.com\]](#)
- [10. Advances in stable isotope labeling: dynamic labeling for spatial and temporal proteomic analysis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. Advances in stable isotope labeling: dynamic labeling for spatial and temporal proteomic analysis - Molecular Omics \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [12. mdpi.com \[mdpi.com\]](#)
- [13. Mass-spectrometry based metabolomics: an overview of workflows, strategies, data analysis and applications - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. Collection & Prep — Stable Isotopes in Nature Laboratory \[isotopeecology.com\]](#)
- [15. Sample Preparation | Center for Stable Isotopes \[csi.unm.edu\]](#)
- [16. Sample Preparation | Stable Isotope Facility \[isotopes.forestry.ubc.ca\]](#)
- [17. stableisotopefacility.ucdavis.edu \[stableisotopefacility.ucdavis.edu\]](#)
- [18. Frontiers | Studying Metabolism by NMR-Based Metabolomics \[frontiersin.org\]](#)
- [19. NMR-Based Stable Isotope Resolved Metabolomics in Systems Biochemistry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [20. benthamdirect.com \[benthamdirect.com\]](#)
- [21. Mass spectrometry–based metabolomics, analysis of metabolite-protein interactions, and imaging - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [22. Mass Spectrometry in Metabolomics | Silantes \[silantes.com\]](#)
- [23. scispace.com \[scispace.com\]](#)
- [24. MASONACO - Stable isotopes in metabolomic studies \[masonaco.org\]](#)

- 25. Stable Isotope-Resolved Metabolomics by NMR | Springer Nature Experiments [[experiments.springernature.com](https://experiments.springernature.com)]
- 26. FiatFlux – a software for metabolic flux analysis from <sup>13</sup>C-glucose experiments - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 27. MFA Suite™ | MFA Suite [[mfa.vueinnovations.com](https://mfa.vueinnovations.com)]
- 28. Fiehn Lab - Flux-analysis [[fiehnlab.ucdavis.edu](https://fiehnlab.ucdavis.edu)]
- 29. METRAN - Software for <sup>13</sup>C-metabolic Flux Analysis | MIT Technology Licensing Office [[tlo.mit.edu](https://tlo.mit.edu)]
- 30. Future of Stable Isotope Labeling Services | Adesis [[adesisinc.com](https://adesisinc.com)]
- 31. Applications of Stable Isotope-Labeled Molecules | Silantes [[silantes.com](https://silantes.com)]
- 32. moravek.com [[moravek.com](https://moravek.com)]
- 33. researchgate.net [[researchgate.net](https://researchgate.net)]
- To cite this document: BenchChem. [An In-depth Technical Guide to Stable Isotope Labeling in Metabolomics]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b584031/docs#an-in-depth-technical-guide-to-stable-isotope-labeling-in-metabolomics>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)